

Tilbroquinol: Chemical Profile and Known Hazards

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Compound Focus: Tilbroquinol

CAS No.: 7175-09-9

Cat. No.: S545364

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The table below summarizes the key identified information for **Tilbroquinol**, which is crucial for establishing a baseline for its handling and stability.

Property	Description
Generic Name	Tilbroquinol [1]
Chemical Formula	C ₁₀ H ₈ BrNO [1] [2]
Molar Mass	238.084 g·mol ⁻¹ [1] [2]
IUPAC Name	7-bromo-5-methylquinolin-8-ol [1]
CAS Number	7175-09-9 [1]
Therapeutic Class	Antiprotozoal agent [2]

| **Known Stability Hazards** | • **Hepatotoxicity Risk:** Withdrawn from some markets as the risk outweighed the benefit [1]. • **General Toxicity:** Harmful if swallowed (GHS Category 4) [3]. • **Aquatic Toxicity:** Very toxic to aquatic life with long-lasting effects [3]. | | **Incompatible Materials** | Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents [3]. |

Safety and Handling Guidelines for Stability Management

While specific stability studies are not available, the Safety Data Sheet (SDS) provides critical handling information that directly relates to maintaining the compound's stability and ensuring safety [3].

- **Safe Handling Precautions:**

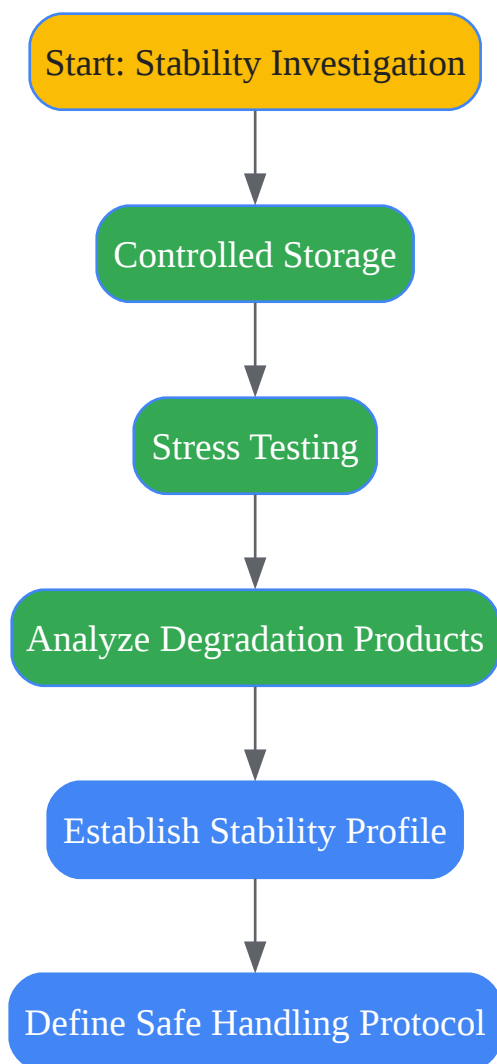
- **Personal Protective Equipment (PPE):** Use safety goggles, protective gloves, and impervious clothing. A suitable respirator is recommended to avoid inhalation of dust or aerosols [3].
- **Engineering Controls:** Work only in areas with appropriate exhaust ventilation. Ensure accessible safety showers and eye-wash stations are available [3].
- **General Handling:** Avoid dust formation. Do not eat, drink, or smoke when handling the product [3].

- **Recommended Storage Conditions:**

- Keep the container **tightly sealed** in a **cool, well-ventilated** area [3].
- Keep away from **direct sunlight** and sources of **ignition** [3].
- For powdered form, store at **-20°C**. When in a solvent, store at **-80°C** [3].
- **Avoid release to the environment** [3].

Proposed Framework for Stability Investigation

Given the lack of specific data, you would need to establish stability profiles through experimental studies. The following workflow outlines a logical approach to this process.



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Detailed Experimental Pathways

Based on the general workflow, here are more detailed methodologies you could adapt for **Tilbroquinol**.

1. Forced Degradation Studies (Stress Testing)

- **Objective:** To identify how **Tilbroquinol** degrades under various stress conditions and to determine the primary degradation pathways.
- **Methodology:**
 - **Acidic and Basic Hydrolysis:** Expose the compound to solutions like 0.1M HCl and 0.1M NaOH at elevated temperatures (e.g., 60°C) for a set duration.

- **Oxidative Stress:** Treat the compound with an oxidizing agent such as 3% hydrogen peroxide at room temperature.
- **Photostability:** Expose the solid and/or solution forms to both visible and UV light (as per ICH Q1B guidelines).
- **Thermal Stability:** Subject the solid compound to high temperatures (e.g., 60°C, 80°C) under dry and humidified conditions.
- **Analysis:** Use techniques like High-Performance Liquid Chromatography (HPLC) to separate and quantify the intact drug and its degradation products.

2. Validated Analytical Method for Stability Monitoring

- **Objective:** To develop a precise and accurate method to quantify **Tilbroquinol** and its impurities over time.
- **Methodology (Example HPLC Framework):**
 - **Column:** C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm).
 - **Mobile Phase:** A mixture of buffer (e.g., phosphate or acetate) and an organic solvent (e.g., acetonitrile or methanol) in a gradient or isocratic mode.
 - **Detection:** Ultraviolet (UV) detector at the compound's λ-max (to be determined experimentally).
 - **Validation:** The method must be validated for parameters including specificity, accuracy, precision, linearity, and robustness as per ICH Q2(R1) guidelines.

Frequently Asked Questions

What is the primary reason Tilbroquinol was withdrawn from some markets? **Tilbroquinol** was withdrawn in countries like France and Saudi Arabia primarily due to its risk of hepatotoxicity (liver damage), which was deemed to outweigh its clinical benefits [1]. It remains approved in Morocco but is limited to treating intestinal amoebiasis [1].

What are the critical storage conditions for Tilbroquinol? The SDS recommends storing the powder at **-20°C** and solutions at **-80°C** [3]. The container must be kept tightly sealed in a cool, well-ventilated area, and protected from direct sunlight [3].

Are there any known chemical incompatibilities? Yes, **Tilbroquinol** is incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents [3]. Contact with these materials should be strictly avoided to prevent decomposition or hazardous reactions.

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References

1. Tilbroquinol: Uses, Interactions, Mechanism of Action | DrugBank Online [go.drugbank.com]
2. Tilbroquinol - Wikipedia [en.wikipedia.org]
3. Tilbroquinol|MSDS [dcchemicals.com]

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